

comparative serum concentrations clomipramine different age groups

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Clomipramine Hydrochloride

CAS No.: 17321-77-6

Cat. No.: S524031

Get Quote

Comparative Serum Concentrations of Clomipramine

The table below summarizes key pharmacokinetic differences for clomipramine and its active metabolite, desmethylclomipramine, between younger or midlife adults and elderly patients.

Parameter	Younger/Midlife Adults	Elderly Patients	Key Implications
Elimination Half-life (Parent Drug)	19 - 37 hours [1] [2]	Longer half-life (specific range not quantified) [3]	Slower elimination in elderly patients leads to drug accumulation.
Elimination Half-life (Metabolite)	54 - 77 hours [1] [2]	Longer half-life (specific range not quantified) [3]	Further contributes to accumulation of active metabolite.
Time to Steady-State	Approximately 3 weeks for both parent drug and metabolite [2]	Not explicitly stated, but likely longer due to prolonged half-life.	Dosing intervals and time to reach stable therapeutic levels are affected.

Parameter	Younger/Midlife Adults	Elderly Patients	Key Implications
Metabolic Pathway Efficiency	Normal demethylation and hydroxylation [2]	Diminished demethylation and hydroxylation capacity [3] [2]	Lower metabolism leads to higher plasma concentrations from standard doses.
Typical Daily Dose for Therapeutic Steady-State	e.g., 150 mg/day [4]	Lower doses than midlife patients [5]	Elderly patients achieve therapeutic levels at lower doses, reducing toxicity risk.

| **Therapeutic Range (Blood Concentration)** | Below 150 µg/L: often non-response Above 450 µg/L: limited efficacy improvement [2] | Assumed to be similar, but reached with lower doses. | Highlights narrow therapeutic range; monitoring is crucial. |

Detailed Experimental Protocols & Methodologies

The data in the table is derived from specific clinical study methodologies.

Study in Elderly Depressed Patients [5]

- **Objective:** To monitor tolerance and establish steady-state plasma levels in elderly, treatment-resistant depressed patients.
- **Population:** Five female inpatients aged 67 to 80 years.
- **Dosing & Monitoring:** Patients were treated with clomipramine. Plasma clomipramine levels were determined once a steady state was achieved. Clinical response was measured using the Hamilton Rating Scale for Depression (HAM-D), and side effects were tracked with the Rating Scale for Side Effects.
- **Key Finding:** Elderly patients reached a therapeutic steady state at doses lower than those reported for midlife patients, demonstrating an age-related pharmacokinetic difference.

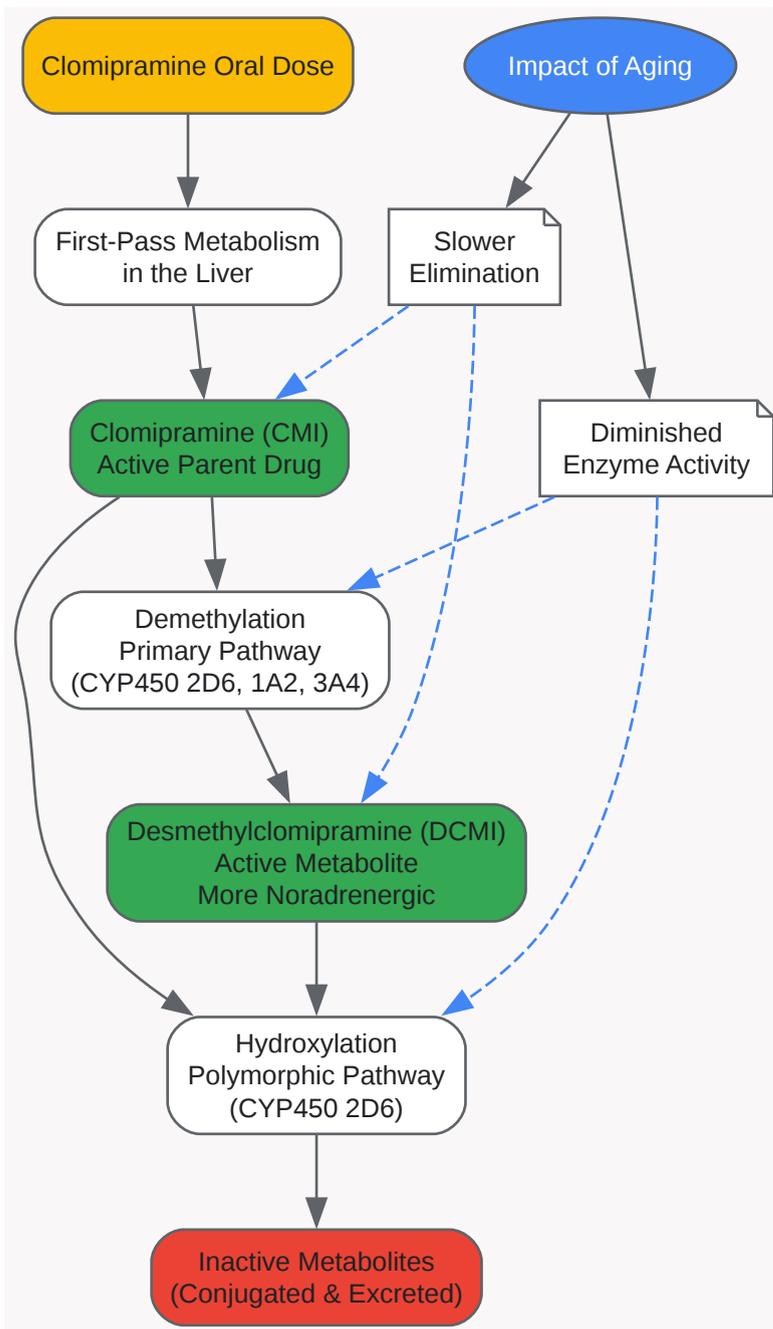
Pharmacokinetic Interaction Study by Age [3]

- **Objective:** To assess and compare plasma levels of clomipramine in different age groups.

- **Population:**
 - Control group: Patients aged 18-40 years.
 - Study groups: Patients aged 65-75 years and patients over 75 years.
- **Dosing & Assessment:** All patients received a single 25 mg oral dose of clomipramine. The severity of depression was assessed at baseline and on days 7, 14, 21, and 28 using a clinical research scale.
- **Key Findings:** While clinical improvement was similar across groups, the response to treatment was slower in the oldest patients. Side effects like constipation, tremor, ataxia, and vertigo were more common in older subjects.

Metabolic Pathway and Age-Related Changes

The following diagram illustrates the primary metabolic pathway of clomipramine and highlights how aging affects its processing, leading to the observed pharmacokinetic differences.



[Click to download full resolution via product page](#)

The diagram shows that clomipramine is metabolized into two active compounds: the parent drug (CMI) and its metabolite (DCMI). The process of breaking these down for elimination becomes less efficient with age. This reduced efficiency, driven by diminished liver enzyme activity, is the core reason for the higher serum concentrations and prolonged half-lives observed in elderly patients at standard doses.

Key Takeaways for Research and Development

- **Narrow Therapeutic Range:** Clomipramine has a well-established, narrow therapeutic window, making therapeutic drug monitoring (TDM) crucial, especially in vulnerable populations [2].
- **Age as a Critical Covariate:** Physiological aging significantly alters clomipramine's pharmacokinetics. Dosing regimens for elderly patients must be adjusted downward to avoid toxicity while maintaining efficacy [3] [5].
- **Metabolic Considerations:** Research and clinical protocols should account for the activity of major CYP450 enzymes (particularly 2D6 and 1A2). Genotyping for CYP2D6 polymorphism could be valuable for predicting individual variations in metabolism and dose requirements [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Clomipramine - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
2. Clinical pharmacokinetics of clomipramine [pubmed.ncbi.nlm.nih.gov]
3. Clomipramine and age: an interaction study [pubmed.ncbi.nlm.nih.gov]
4. Age-related adverse drug reactions to clomipramine [pubmed.ncbi.nlm.nih.gov]
5. Clomipramine in the elderly: tolerance and plasma levels [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [comparative serum concentrations clomipramine different age groups]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b524031#comparative-serum-concentrations-clomipramine-different-age-groups>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com